

An In-depth Technical Guide to 3-(3-(benzyloxy)phenyl)acrylic acid

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Compound of Interest

Compound Name: 3-(3-(Benzyloxy)phenyl)acrylic acid

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This document provides a concise technical overview of the chemical and physical properties of **3-(3-(benzyloxy)phenyl)acrylic acid**, a compound of interest in various research and development applications.

Chemical Identity and Properties

3-(3-(benzyloxy)phenyl)acrylic acid, also known by synonyms such as 3-BENZYLOXYCINNAMIC ACID, is an organic compound with the chemical formula $C_{16}H_{14}O_3$. [1][2] Its structure consists of a phenylacrylic acid moiety substituted with a benzyloxy group at the meta-position of the phenyl ring.

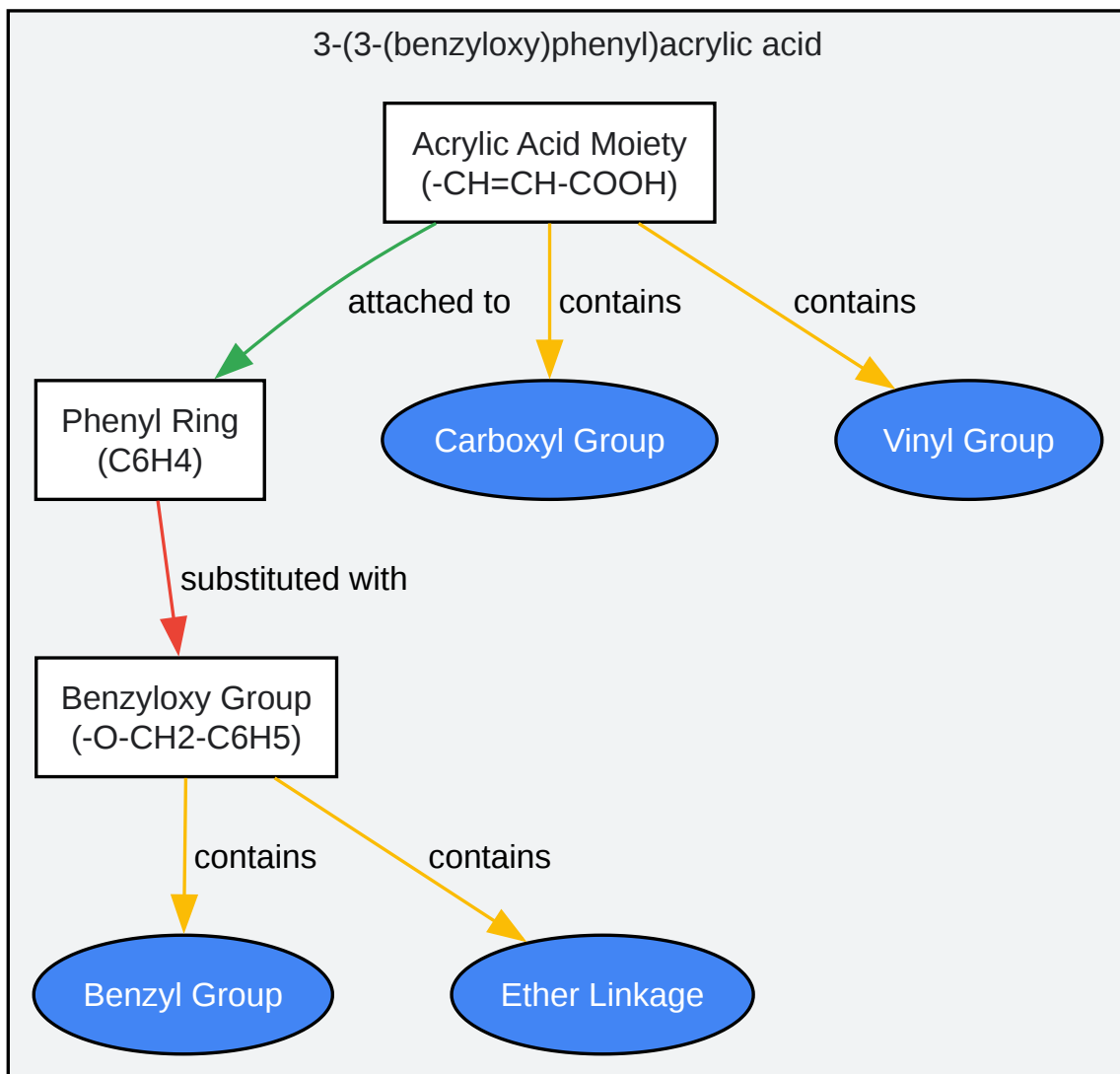
Quantitative Molecular Data

The key quantitative properties of **3-(3-(benzyloxy)phenyl)acrylic acid** are summarized in the table below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C16H14O3	PubChem[1], ChemScene[2]
Molecular Weight	254.28 g/mol	PubChem[1], ChemScene[2]
Alternate Molecular Weight	254.2806 g/mol	CP Lab Safety[3]
Alternate Molecular Weight	254.288 g/mol	Sigma-Aldrich
CAS Number	122024-75-3	ChemScene[2]
Alternate CAS Number	138835-16-2	Sigma-Aldrich, BLDpharm[4]

Structural Representation

To elucidate the relationships between the core functional groups of **3-(3-(benzyloxy)phenyl)acrylic acid**, a logical diagram is provided below. This visualization outlines the key structural components: the acrylic acid, the central phenyl ring, and the benzyloxy substituent.



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Caption: Logical relationship of functional groups in **3-(3-(benzyloxy)phenyl)acrylic acid**.

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References

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- 2. chemscene.com [chemscene.com]
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